

Application Notes and Protocols for the Analytical Characterization of Cinnamtannin D2

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Compound of Interest

Compound Name: Cinnamtannin D2

Cat. No.: B12089259

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Introduction

Cinnamtannin D2 is a type of proanthocyanidin, a class of polyphenolic compounds found in various plants, including species of *Cinnamomum* and *Vaccinium vitis-idaea*.^{[1][2]}

Proanthocyanidins are of significant interest to the pharmaceutical and nutraceutical industries due to their potent antioxidant and various health-promoting properties. The structural complexity of **Cinnamtannin D2** necessitates a multi-faceted analytical approach for its unequivocal characterization and quantification. These application notes provide detailed protocols for the isolation and analysis of **Cinnamtannin D2** using modern analytical techniques.

Physicochemical Properties of Cinnamtannin D2

A foundational understanding of the physicochemical properties of **Cinnamtannin D2** is essential for the development of robust analytical methods.

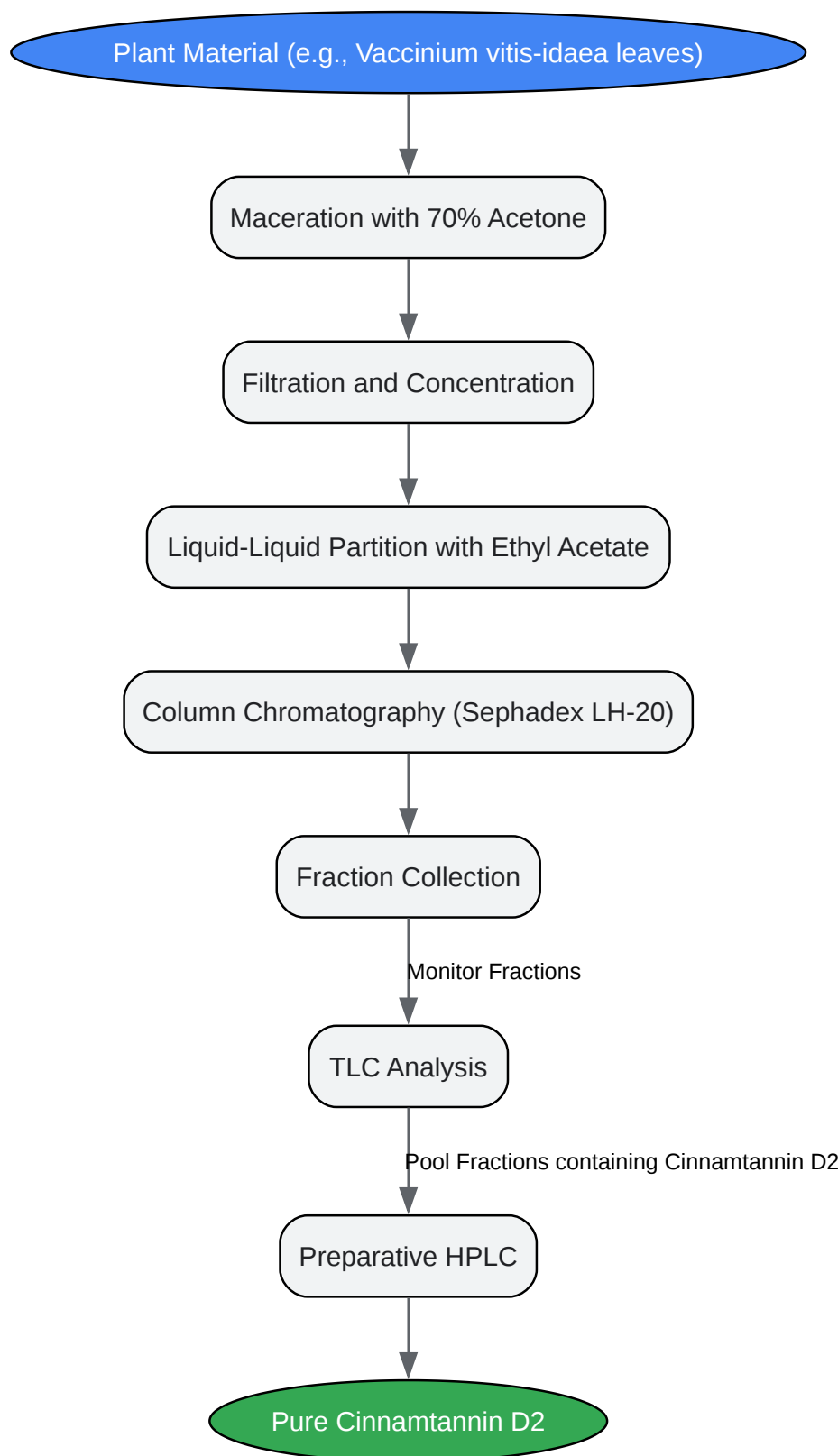
Property	Value	Source
Molecular Formula	C ₆₀ H ₄₈ O ₂₄	PubChem
Molecular Weight	1153.0 g/mol	PubChem
Appearance	Powder	BioCrick
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	BioCrick

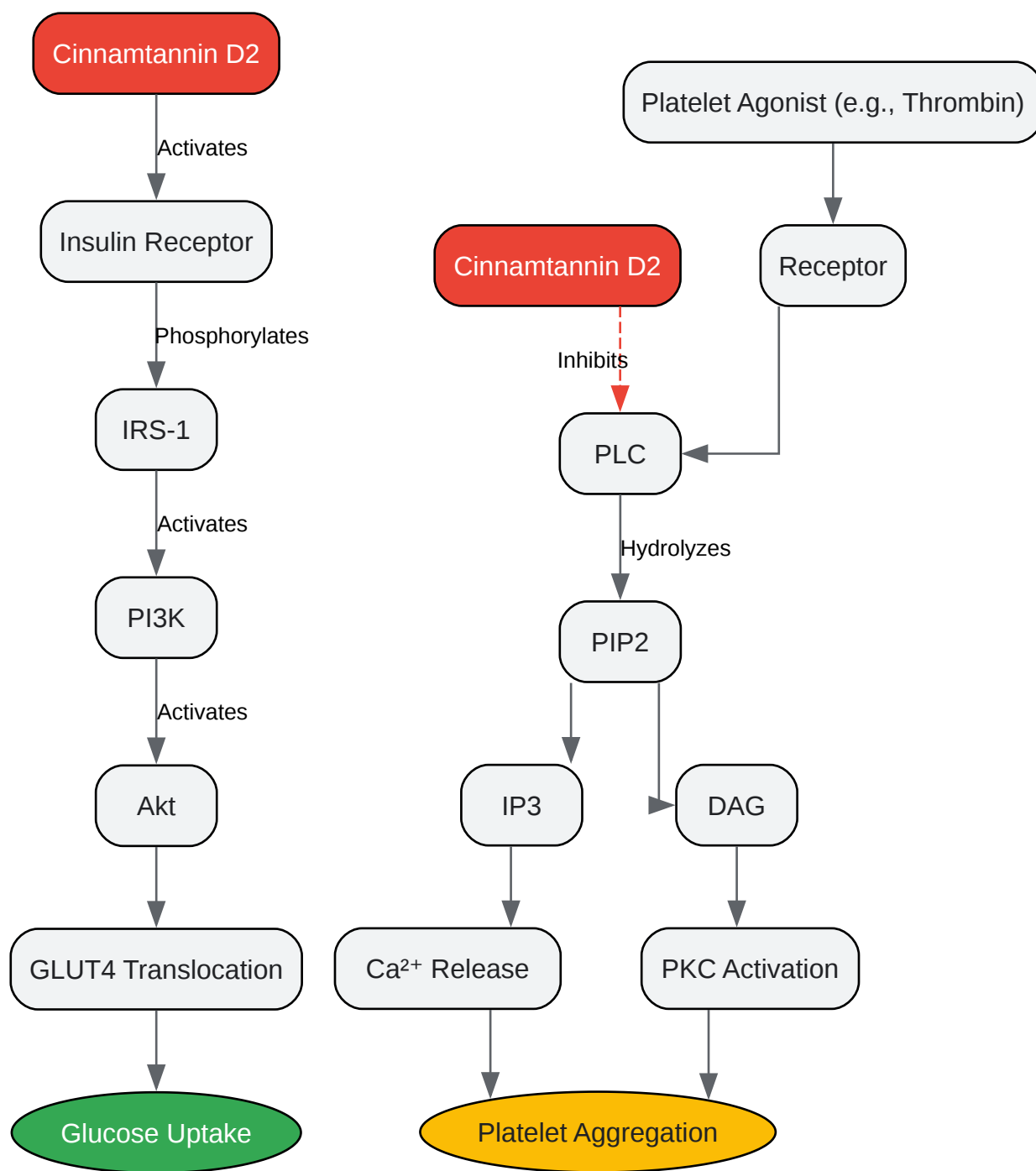
Experimental Protocols

Isolation and Purification of Cinnamtannin D2

The initial step in the characterization of **Cinnamtannin D2** is its isolation from a plant matrix. The following protocol outlines a general procedure that can be adapted based on the specific plant source.

Workflow for Isolation and Purification





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References

- 1. Oligomers of grape-seed procyanidin extract activate the insulin receptor and key targets of the insulin signaling pathway differently from insulin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Proposed mechanisms of the effects of proanthocyanidins on glucose homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
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